

Commercial Suppliers and Technical Guide for 1,2-Diphenylethane-D14

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Compound of Interest

Compound Name: 1,2-Diphenylethane-D14

Cat. No.: B1357025

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This technical guide provides an in-depth overview of **1,2-Diphenylethane-D14**, a deuterated internal standard crucial for quantitative analytical studies. This document outlines its commercial availability, key technical specifications, and detailed protocols for its application in mass spectrometry-based assays.

Commercial Availability

1,2-Diphenylethane-D14 is available from several reputable commercial suppliers specializing in stable isotope-labeled compounds and analytical standards. Researchers can procure this compound from the following vendors:

- Fisher Scientific: A global distributor of scientific products, offering **1,2-Diphenylethane-D14** for research purposes.[\[1\]](#)
- MedchemExpress (MCE): A supplier of research chemicals and biochemicals, providing **1,2-Diphenylethane-D14** for laboratory use.[\[2\]](#)[\[3\]](#)
- LGC Standards: A leading manufacturer and distributor of reference materials and proficiency testing schemes, offering **1,2-Diphenylethane-D14** with detailed quality specifications.

Technical Data

1,2-Diphenylethane-D14 is the deuterated analog of 1,2-Diphenylethane. The substitution of hydrogen with deuterium atoms results in a molecule with a higher mass, making it an ideal internal standard for quantitative analysis by mass spectrometry (MS), gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS).[\[2\]](#)[\[3\]](#)

Table 1: General Technical Specifications for **1,2-Diphenylethane-D14**

Property	Value	Reference
Chemical Name	1,2-Diphenylethane-D14	
Synonyms	Bibenzyl-D14, Dibenzyl-D14	
CAS Number	94371-89-8	[3]
Molecular Formula	C ₁₄ D ₁₄	[3]
Molecular Weight	196.35 g/mol	[3]
Appearance	White to off-white solid	
Purity	≥98% (chemical purity)	
Isotopic Purity	≥98 atom % D	

Table 2: Supplier-Specific Quantitative Data

Supplier	Product Number	Purity Specification	Additional Information
MedchemExpress	HY-78004S	Not specified on product page	For research use only. [3]
LGC Standards	D-5491	Min. 98% Chemical Purity, 98 atom % D	-

Note: For lot-specific purity and isotopic enrichment, it is essential to consult the Certificate of Analysis (CofA) provided by the supplier upon purchase.

Experimental Protocols: Application as an Internal Standard in LC-MS/MS

The primary application of **1,2-Diphenylethane-D14** is as an internal standard (IS) in quantitative analytical methods. Its chemical properties are nearly identical to the non-deuterated analyte, 1,2-Diphenylethane, leading to similar extraction efficiency and chromatographic retention times. However, its increased mass allows for clear differentiation in a mass spectrometer.

Below is a detailed, generalized protocol for the use of **1,2-Diphenylethane-D14** as an internal standard in a typical LC-MS/MS workflow for the quantification of a target analyte in a biological matrix.

Preparation of Stock and Working Solutions

- Internal Standard Stock Solution (1 mg/mL):
 - Accurately weigh 1 mg of **1,2-Diphenylethane-D14**.
 - Dissolve in 1 mL of a suitable organic solvent (e.g., methanol, acetonitrile).
 - Store at -20°C.
- Internal Standard Working Solution (1 µg/mL):
 - Perform a serial dilution of the stock solution with the same solvent to achieve the desired concentration.
 - The optimal concentration of the working solution depends on the expected concentration of the analyte in the samples.

Sample Preparation (Protein Precipitation)

- Sample Collection: Collect biological samples (e.g., plasma, urine) and store them appropriately.
- Spiking with Internal Standard: To 100 µL of the biological sample, add a small volume (e.g., 5 µL) of the **1,2-Diphenylethane-D14** working solution.

- Protein Precipitation: Add 300 μ L of cold acetonitrile to the sample to precipitate proteins.
- Vortex and Centrifuge: Vortex the mixture for 1 minute, followed by centrifugation at 10,000 x g for 10 minutes at 4°C.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried extract in 100 μ L of the mobile phase used for the LC-MS/MS analysis.

LC-MS/MS Analysis

Table 3: Example LC-MS/MS Parameters

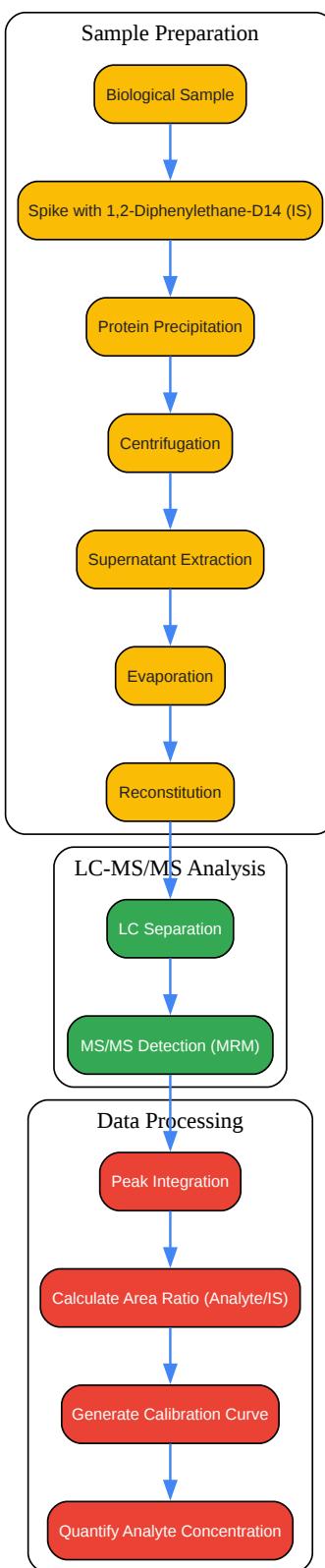
Parameter	Recommended Setting
LC Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Gradient	Start with 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, then re-equilibrate.
Ionization Mode	Electrospray Ionization (ESI), Positive or Negative depending on the analyte
MS/MS Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (Analyte)	To be determined based on the analyte of interest
MRM Transition (IS)	To be determined for 1,2-Diphenylethane-D14 (precursor and product ions)

Data Analysis and Quantification

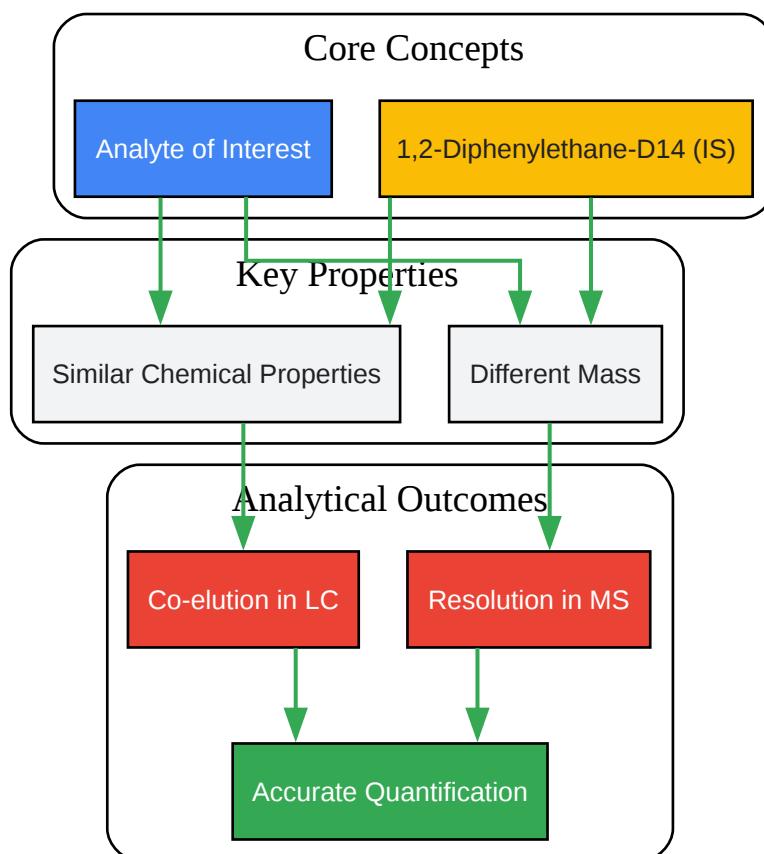
- Peak Integration: Integrate the chromatographic peaks for both the analyte and the internal standard.
- Ratio Calculation: Calculate the peak area ratio of the analyte to the internal standard for each sample.
- Calibration Curve: Prepare a series of calibration standards with known concentrations of the analyte and a constant concentration of the internal standard. Plot the peak area ratio against the analyte concentration to generate a calibration curve.
- Quantification: Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Mandatory Visualizations

The following diagrams illustrate the logical workflow for the use of **1,2-Diphenylethane-D14** as an internal standard in a quantitative LC-MS/MS experiment.

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Caption: Experimental workflow for quantitative analysis using an internal standard.



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